

# Methyl 4-chloro-3-hydroxybutanoate: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Methyl 4-chloro-3-hydroxybutanoate

Cat. No.: B076961

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and toxicological information for **Methyl 4-chloro-3-hydroxybutanoate** (CAS No: 10488-68-3). The information is intended to guide laboratory personnel in the safe use and management of this compound.

## Chemical and Physical Properties

**Methyl 4-chloro-3-hydroxybutanoate** is a chemical intermediate used in various synthetic processes. A summary of its key physical and chemical properties is presented below.

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>9</sub> ClO <sub>3</sub>	Aaron Chemicals
Molecular Weight	152.58 g/mol	Aaron Chemicals
Appearance	Liquid	Aaron Chemicals
Boiling Point	248.6°C - 249°C	Crysdot, MySkinRecipes[1][2]
Flash Point	104°C - 104.2°C	Echemi[3]
Density	1.232 g/cm <sup>3</sup>	MySkinRecipes[1]
Melting Point	No data available	Aaron Chemicals
Solubility	No data available	Aaron Chemicals

## Hazard Identification and Classification

**Methyl 4-chloro-3-hydroxybutanoate** is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictograms:

-  alt text

## Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **Methyl 4-chloro-3-hydroxybutanoate**.

## Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE for the specific laboratory procedures. The following are general recommendations:

PPE Type	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical goggles. A face shield may be required for splash hazards.
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile rubber). Gloves should be inspected before use and disposed of properly.
Skin and Body Protection	Laboratory coat. Additional protective clothing may be necessary depending on the scale of work.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If engineering controls are not sufficient, a NIOSH-approved respirator may be required.

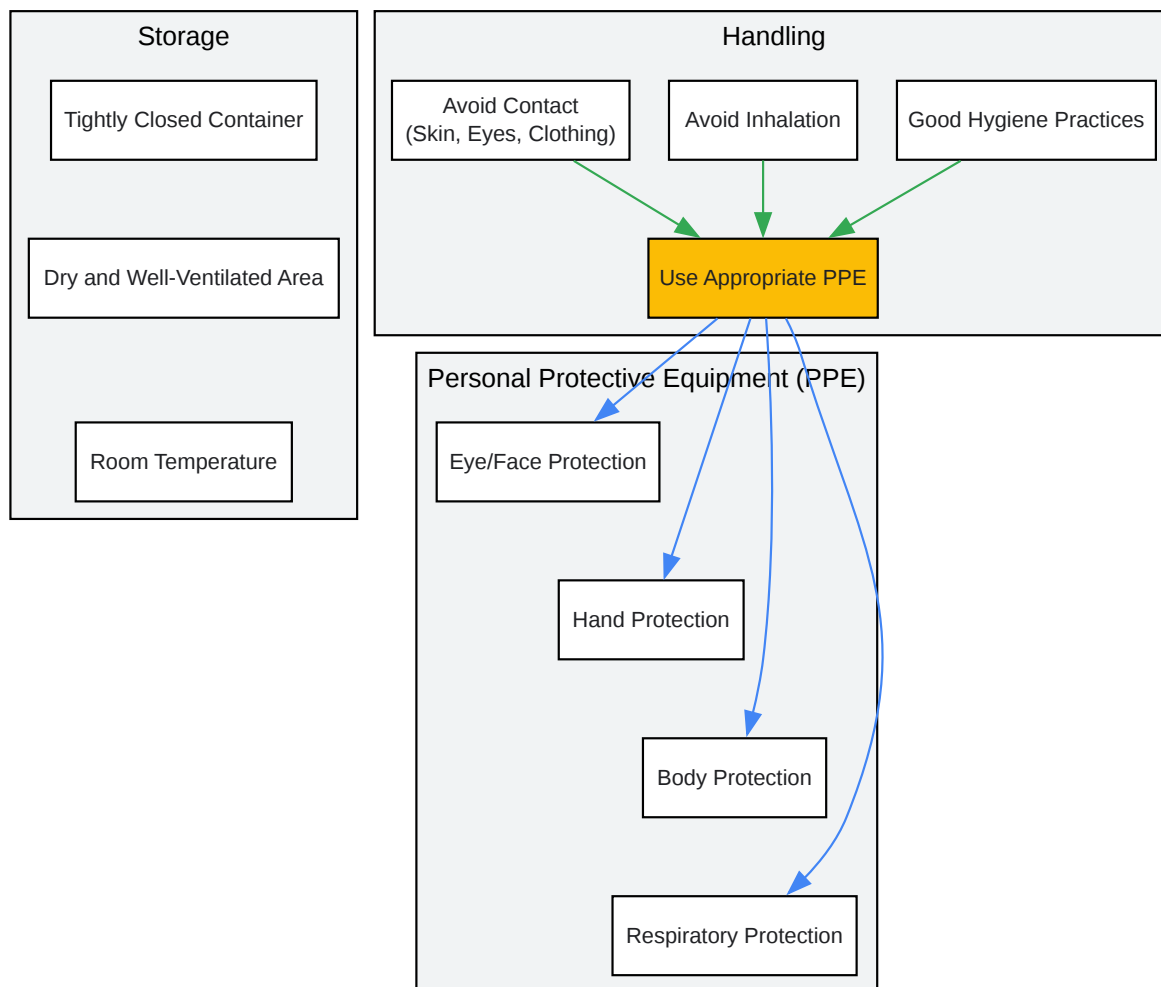
## General Handling and Hygiene

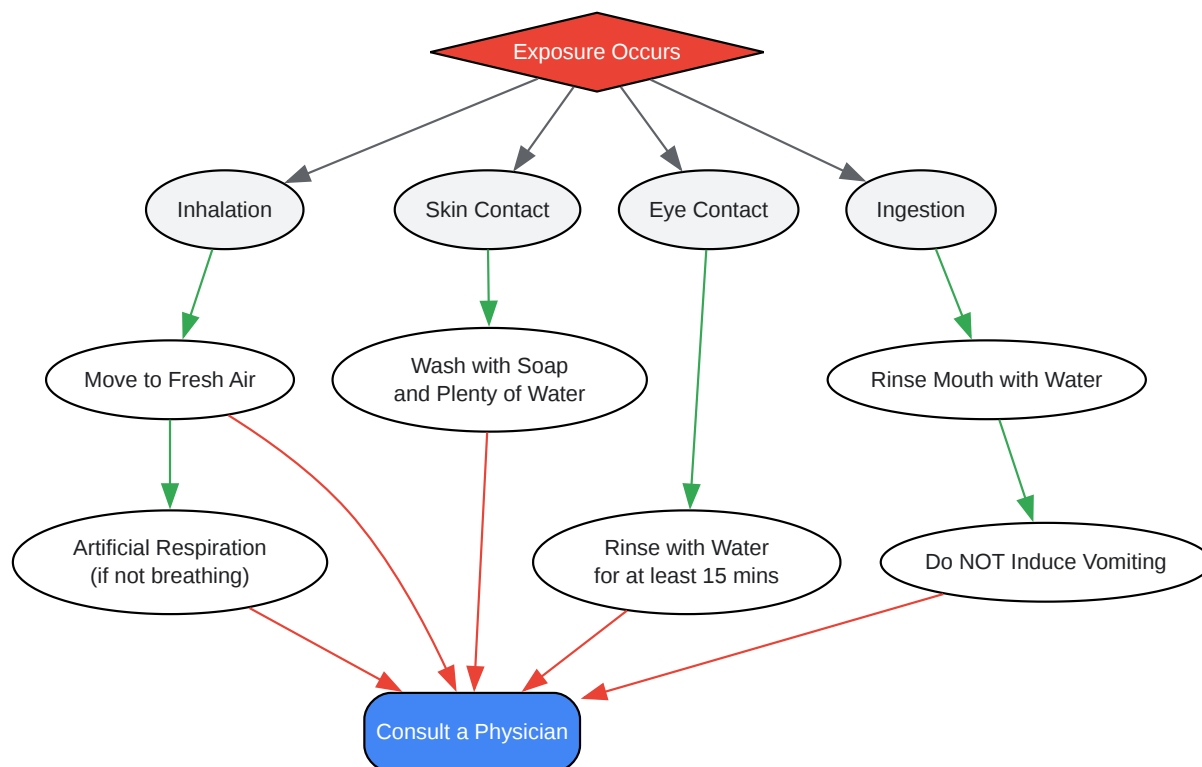
- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of vapor or mist.
- Handle in accordance with good industrial hygiene and safety practices.
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.

- Keep away from incompatible materials such as strong oxidizing agents.

## Storage

- Store in a tightly closed container in a dry and well-ventilated place.
- Recommended storage temperature is room temperature.





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## References

- 1. (R)-Methyl 4-chloro-3-hydroxybutanoate [myskinrecipes.com]
- 2. (R)-Methyl 4-chloro-3-hydroxybutanoate [myskinrecipes.com]
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